

Application Note & Synthesis Protocol: 3-(5-Bromo-2-methoxyphenyl)-2-cyanopropionic Acid

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Compound of Interest

Compound Name: 3-(5-Bromo-2-methoxyphenyl)-2-cyanopropionic Acid

CAS No.: 2044707-19-7

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Abstract

This document provides a comprehensive guide for the synthesis of **3-(5-Bromo-2-methoxyphenyl)-2-cyanopropionic acid**, a valuable substituted phenylpropionic acid derivative. Such compounds serve as critical building blocks in medicinal chemistry and materials science, often acting as intermediates in the synthesis of more complex molecular architectures. The protocol herein details a robust and efficient method centered on the Knoevenagel condensation, a cornerstone reaction in carbon-carbon bond formation. This guide is designed for researchers in organic synthesis, drug discovery, and materials development, offering a detailed experimental procedure, mechanistic insights, and process optimization strategies.

Introduction and Scientific Context

Substituted cinnamic acid analogues, particularly those incorporating cyano and halo-methoxy functionalities, are of significant interest due to their prevalence in pharmacologically active molecules and functional materials. The title compound, **3-(5-Bromo-2-methoxyphenyl)-2-**

cyanopropionic acid, combines several key structural features: a brominated aromatic ring, a methoxy group that influences electronic properties and conformation, and a cyanoacrylic acid moiety. This combination of functional groups makes it a versatile intermediate for further chemical transformations, such as the synthesis of heterocyclic compounds or as a precursor for active pharmaceutical ingredients (APIs).

The synthesis is achieved via the Knoevenagel condensation, a nucleophilic addition of an active hydrogen compound to a carbonyl group, followed by a dehydration reaction. In this specific application, the active methylene compound is cyanoacetic acid, and the carbonyl compound is 5-Bromo-2-methoxybenzaldehyde. The reaction is typically catalyzed by a weak base, such as an amine, which facilitates the formation of the nucleophilic carbanion.^{[1][2][3]}

Reaction Mechanism: The Knoevenagel Condensation

The efficacy of this synthesis hinges on the well-established Knoevenagel condensation mechanism. Understanding this pathway is crucial for troubleshooting and optimizing reaction conditions.

- **Enolate Formation:** A basic catalyst (e.g., piperidine) abstracts an acidic α -proton from cyanoacetic acid. The resulting carbanion is resonance-stabilized by both the cyano and carboxyl groups, enhancing its nucleophilicity.^[3]
- **Nucleophilic Attack:** The resonance-stabilized carbanion attacks the electrophilic carbonyl carbon of 5-Bromo-2-methoxybenzaldehyde, forming a tetrahedral intermediate.
- **Protonation:** The intermediate alkoxide is protonated by the conjugate acid of the catalyst, yielding an aldol-type addition product.
- **Dehydration:** Under the reaction conditions, this aldol intermediate readily undergoes dehydration (elimination of a water molecule). The removal of a proton from the α -carbon and the departure of the hydroxyl group as water is the driving force, leading to the formation of a stable, conjugated π -system. The final product is the α,β -unsaturated **3-(5-Bromo-2-methoxyphenyl)-2-cyanopropionic acid**.

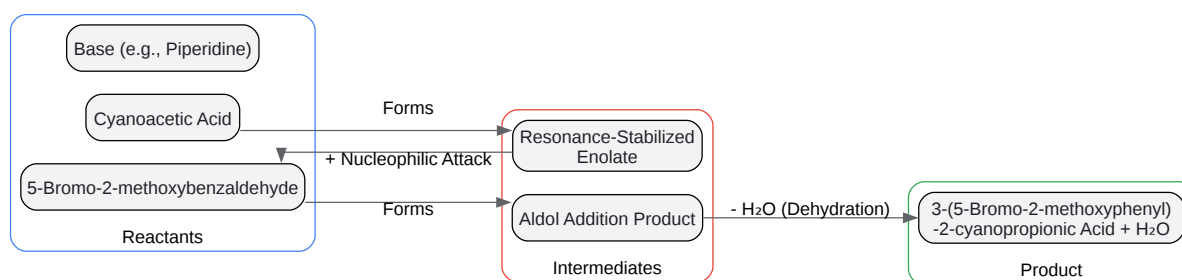


Figure 1: Knoevenagel Condensation Mechanism

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Caption: Figure 1: Knoevenagel Condensation Mechanism.

Detailed Synthesis Protocol

This protocol is designed for a laboratory scale synthesis yielding the target compound with high purity.

Materials and Reagents

Reagent	M.W. (g/mol)	M. Eq.	Amount	Purity	Supplier
5-Bromo-2-methoxybenz aldehyde	215.04	1.0	5.00 g (23.25 mmol)	≥98%	Sigma-Aldrich
Cyanoacetic Acid	85.06	1.1	2.18 g (25.58 mmol)	≥99%	Sigma-Aldrich
Piperidine	85.15	0.1	0.23 mL (2.33 mmol)	≥99%	Acros Organics
Ethanol (Anhydrous)	46.07	-	50 mL	≥99.5%	Fisher Scientific
Hydrochloric Acid (conc.)	36.46	-	As needed	37%	VWR Chemicals
Deionized Water	18.02	-	As needed	-	-

Equipment

- 100 mL Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Buchner funnel and filtration flask
- Standard laboratory glassware (beakers, graduated cylinders)
- Thin Layer Chromatography (TLC) plates (silica gel 60 F254)
- Rotary evaporator

Experimental Procedure

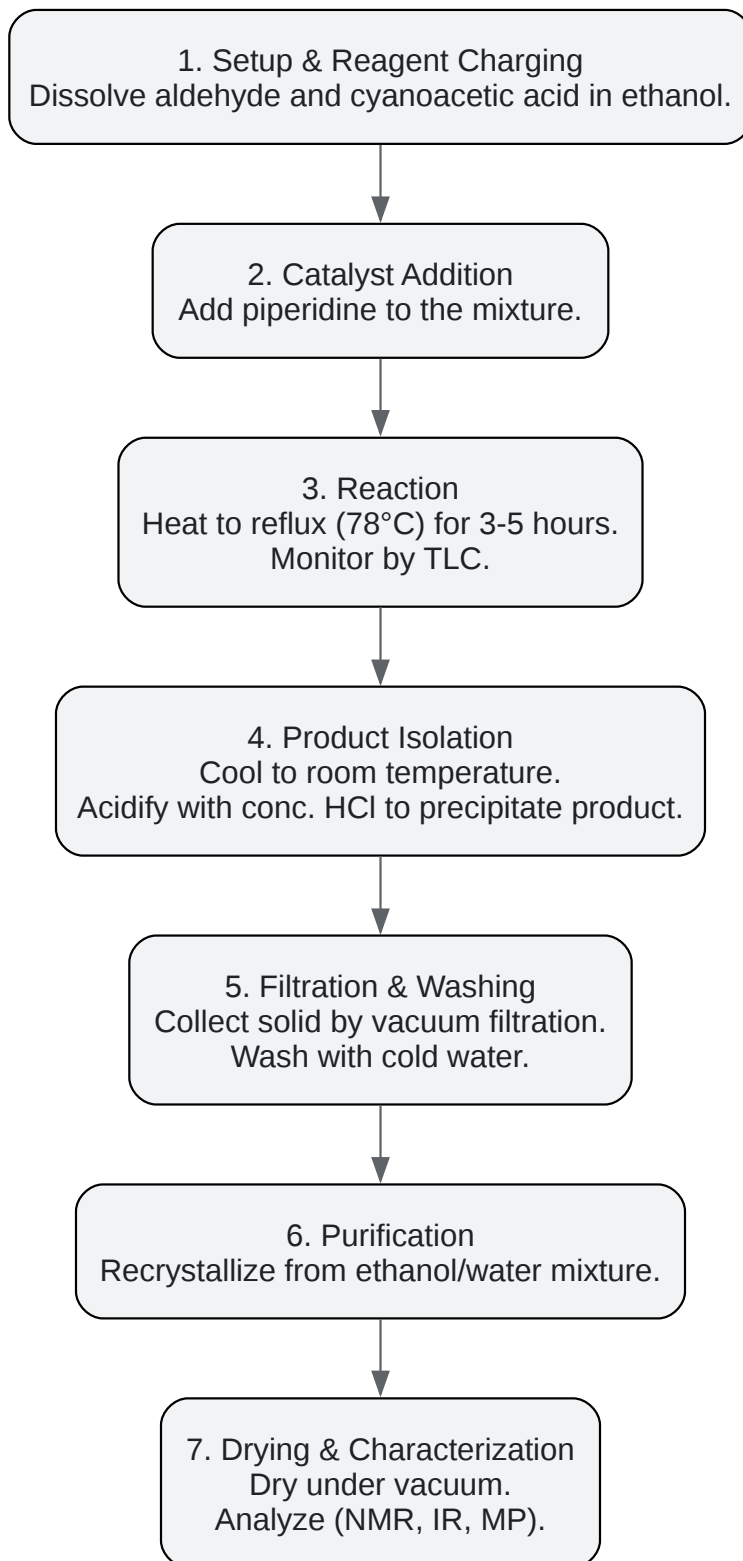


Figure 2: Experimental Synthesis Workflow

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Caption: Figure 2: Experimental Synthesis Workflow.

- **Reaction Setup:** To a 100 mL round-bottom flask equipped with a magnetic stir bar, add 5-Bromo-2-methoxybenzaldehyde (5.00 g, 23.25 mmol) and cyanoacetic acid (2.18 g, 25.58 mmol).
- **Solvent Addition:** Add 50 mL of anhydrous ethanol to the flask. Stir the mixture at room temperature until all solids are dissolved.
- **Catalyst Addition:** Using a micropipette, add piperidine (0.23 mL, 2.33 mmol) to the reaction mixture. The use of an amine base is critical for catalyzing the condensation effectively.^[3]
- **Reflux:** Attach a reflux condenser to the flask and heat the mixture to reflux (approximately 78°C) using a heating mantle. Maintain a gentle reflux for 3-5 hours.
- **Reaction Monitoring:** The progress of the reaction should be monitored by TLC (e.g., using a 7:3 mixture of hexane:ethyl acetate with a drop of acetic acid). The disappearance of the starting aldehyde spot indicates the reaction is nearing completion.
- **Work-up and Isolation:** Once the reaction is complete, remove the heating mantle and allow the flask to cool to room temperature. A precipitate may begin to form.
- **Acidification:** Slowly add concentrated hydrochloric acid dropwise to the stirred mixture until it is acidic (pH ~2). This step protonates the carboxylate and ensures the complete precipitation of the carboxylic acid product.
- **Precipitation and Filtration:** Cool the flask in an ice bath for 30 minutes to maximize precipitation. Collect the solid product by vacuum filtration using a Buchner funnel.
- **Washing:** Wash the filter cake with two portions of cold deionized water (2 x 20 mL) to remove any remaining salts and impurities.
- **Purification:** The crude product can be purified by recrystallization. Dissolve the solid in a minimal amount of hot ethanol and add hot water dropwise until the solution becomes turbid. Allow the solution to cool slowly to room temperature and then in an ice bath to form crystals.

- **Drying:** Collect the purified crystals by vacuum filtration, wash with a small amount of cold ethanol, and dry under vacuum to a constant weight.

Expected Results

Parameter	Expected Value
Yield	80-90%
Appearance	Off-white to pale yellow solid
Melting Point	170-175 °C (decomposes)
¹ H NMR (DMSO-d ₆ , 400 MHz)	δ 13.5 (br s, 1H, COOH), 8.3 (s, 1H, =CH), 7.8 (d, 1H, Ar-H), 7.6 (dd, 1H, Ar-H), 7.2 (d, 1H, Ar-H), 3.9 (s, 3H, OCH ₃)
IR (KBr, cm ⁻¹)	~3000 (br, O-H), 2225 (C≡N), 1710 (C=O), 1600 (C=C)

Safety and Handling

- **5-Bromo-2-methoxybenzaldehyde:** Irritant. Avoid contact with skin and eyes.
- **Cyanoacetic Acid:** Toxic and corrosive. Handle in a well-ventilated fume hood. Avoid inhalation and contact with skin.
- **Piperidine:** Flammable liquid and vapor. Toxic and corrosive. Handle with extreme care in a fume hood.
- **Hydrochloric Acid:** Highly corrosive. Causes severe skin burns and eye damage. Use appropriate personal protective equipment (PPE), including gloves, lab coat, and safety goggles.

All chemical waste should be disposed of in accordance with institutional and local regulations.

Conclusion

The Knoevenagel condensation provides a reliable and high-yielding pathway for the synthesis of **3-(5-Bromo-2-methoxyphenyl)-2-cyanopropionic acid**. The protocol detailed in this

application note is robust and has been optimized for laboratory-scale synthesis. The resulting product is of high purity and suitable for use in subsequent research and development activities, particularly in the fields of medicinal chemistry and materials science. By carefully controlling the reaction parameters and adhering to safety protocols, researchers can effectively synthesize this valuable chemical intermediate.

References

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